

A Technical Guide to 2-Methylpent-2-enal: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: 2-Methylpent-2-enal

Cat. No.: B7821959

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This technical guide provides an in-depth overview of **2-Methylpent-2-enal**, a valuable unsaturated aldehyde in various chemical applications. This document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis, offering detailed information on its chemical properties, a robust synthesis protocol, and a conceptual analysis workflow.

Core Properties of 2-Methylpent-2-enal

2-Methylpent-2-enal is an alpha,beta-unsaturated aldehyde. Its chemical structure and key identifiers are crucial for its proper handling and application in research and development.

Property	Value	References
CAS Number	623-36-9	[1] [2] [3] [4] [5] [6]
14250-96-5 ((E)-isomer)	[7]	
Molecular Weight	98.14 g/mol	[1] [2] [3] [4] [5] [8]
Molecular Formula	C ₆ H ₁₀ O	[1] [2] [3] [9]

Experimental Protocol: Synthesis via Aldol Condensation

2-Methylpent-2-enal is commonly synthesized through the self-condensation of propanal (propionaldehyde) in the presence of a base catalyst.^[7] This aldol condensation reaction is a fundamental carbon-carbon bond-forming reaction in organic chemistry.^{[6][8]}

Materials:

- Propanal (Propionaldehyde)
- Anion exchange resin (catalyst)^[7] or an organic base (e.g., pyrrolidine) and an organic acid (e.g., acetic acid)^[1]
- Benzene (solvent)^[7]
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Separatory funnel
- Distillation apparatus

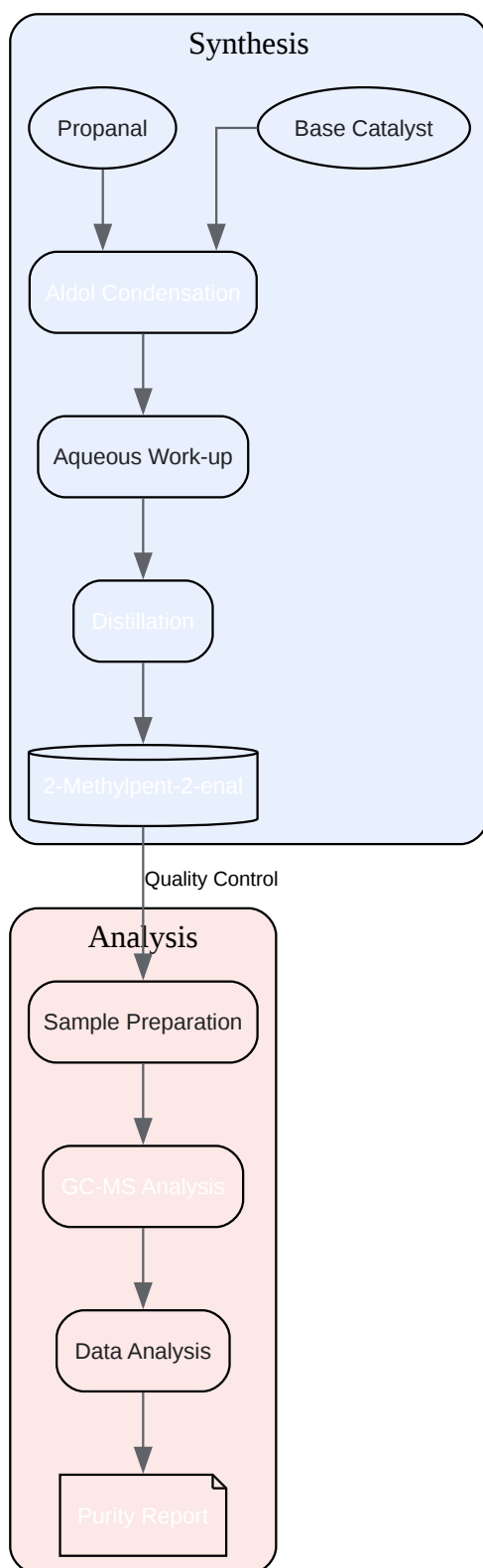
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, combine propanal and the chosen solvent (if any).
- **Catalyst Addition:** Introduce the anion exchange resin or the organic base/acid catalyst system to the reaction mixture.^{[1][7]}
- **Reaction Conditions:** Stir the mixture at a controlled temperature. Optimal conditions using an anion exchange resin have been reported as 30°C for 2 hours.^[7] When using an organic base and acid, the reaction can be conducted at a temperature between 10°C and 30°C for 0.5 to 6 hours.^[1]
- **Work-up:** After the reaction is complete, the product is isolated. If an organic base and acid are used, the mixture is washed with water.^[1]

- Purification: The crude **2-Methylpent-2-enal** is then purified, typically by distillation, to yield the final product.

Conceptual Workflow for Synthesis and Analysis

The following diagram illustrates a general workflow for the synthesis of **2-Methylpent-2-enal** followed by a purity analysis using Gas Chromatography-Mass Spectrometry (GC-MS).



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Caption: Synthesis and Analysis Workflow for **2-Methylpent-2-enal**.

This guide provides foundational knowledge for the handling and synthesis of **2-Methylpent-2-enal**. For specific applications, further optimization of the described protocols may be necessary. Always consult relevant safety data sheets before handling any chemicals.

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